

Application Notes and Protocols for Zotizalkib Studies Using Ba/F3 Cell Lines

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Compound of Interest

Compound Name: Zotizalkib
CAS No.: 2648641-36-3
Cat. No.: B8210113

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The Ba/F3 cell line, a murine interleukin-3 (IL-3) dependent pro-B cell line, is a cornerstone model system for the preclinical evaluation of kinase inhibitors.^{[1][2][3]} Its utility lies in the ability to engineer these cells to express a specific kinase, thereby making their proliferation and survival dependent on the activity of that kinase. When the expressed kinase is an oncogenic driver, such as Anaplastic Lymphoma Kinase (ALK), Ba/F3 cells become independent of IL-3 and instead rely on the constitutive signaling from the introduced kinase.^{[1][2][4]} This provides a robust and clean cellular model to assess the potency and specificity of kinase inhibitors.

Zotizalkib (formerly TPX-0131) is a potent, selective, and central nervous system (CNS)-penetrant macrocyclic inhibitor of wild-type ALK and a wide range of ALK resistance mutations.^{[5][6]} This document provides detailed application notes and protocols for utilizing Ba/F3 cell lines to study the efficacy of **Zotizalkib** against wild-type and mutated forms of ALK.

Zotizalkib: Mechanism of Action

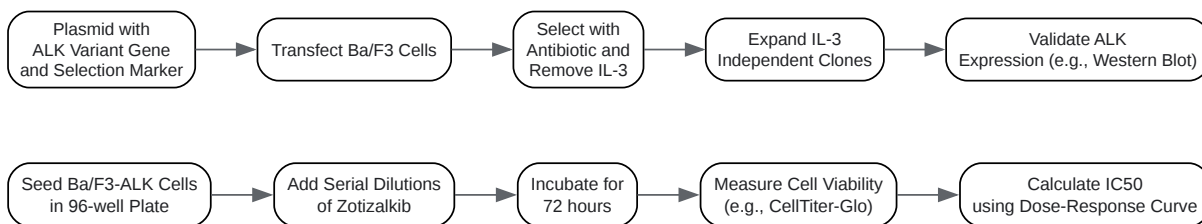
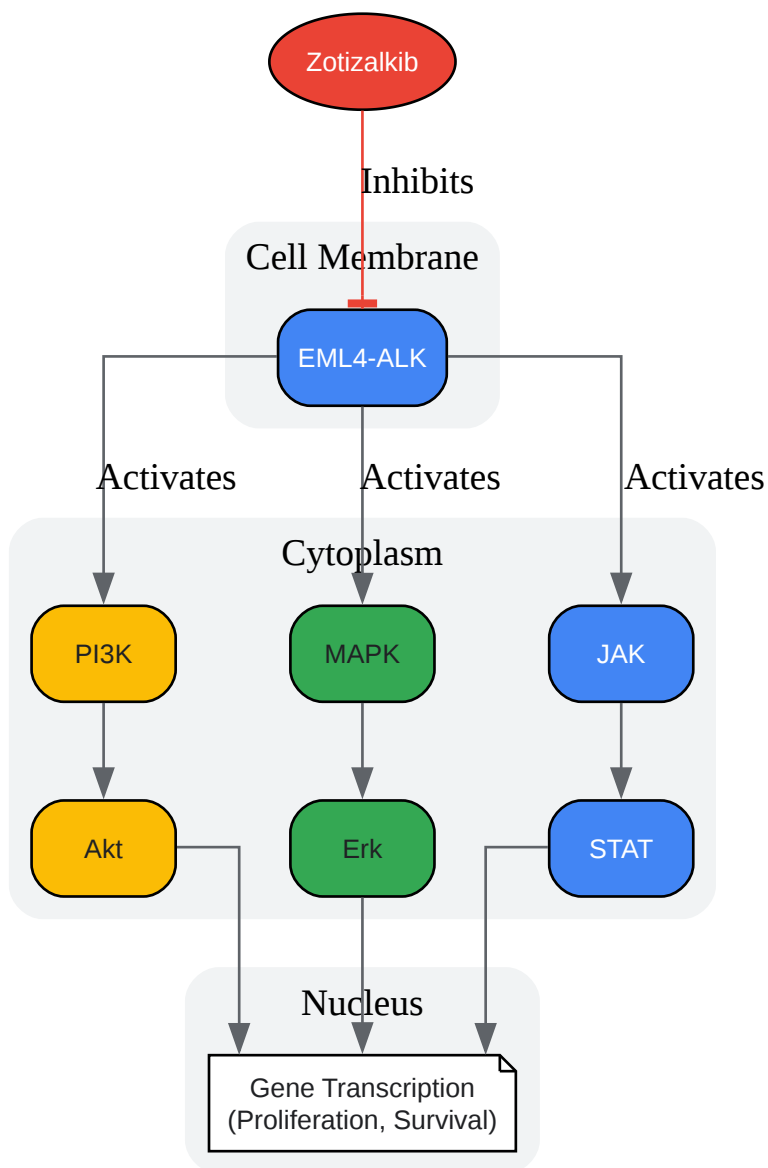
Zotizalkib is an orally available small molecule that functions as an ATP-competitive inhibitor of the ALK receptor tyrosine kinase.[7][8] It binds within the ATP-binding pocket of the ALK kinase domain, effectively blocking its autophosphorylation and the subsequent activation of downstream signaling pathways.[7][8] The inhibition of ALK signaling leads to the suppression of cell growth and induction of apoptosis in tumor cells driven by ALK activation.[7][8] A key advantage of **Zotizalkib** is its potent activity against numerous ALK mutations that confer resistance to other ALK inhibitors, including the solvent front mutation G1202R and various compound mutations.[5][7][8]

ALK Signaling Pathway

The EML4-ALK fusion protein, a common oncogenic driver in non-small cell lung cancer (NSCLC), constitutively activates several downstream signaling pathways that promote cell proliferation, survival, and tumorigenesis. These key pathways include:

- PI3K/Akt Pathway: Promotes cell survival and inhibits apoptosis.
- MAPK/Erk Pathway: Stimulates cell proliferation and growth.
- JAK/STAT Pathway: Involved in cell survival and proliferation.

Zotizalkib, by inhibiting the kinase activity of EML4-ALK, effectively abrogates the activation of these critical downstream pathways, leading to cancer cell apoptosis.[9]



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